

5-Methoxy-3-pyridinecarboxaldehyde: An Unexplored Building Block in Medicinal Chemistry

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Compound of Interest

Compound Name: 5-Methoxy-3-pyridinecarboxaldehyde

Cat. No.: B038722

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Despite its potential as a versatile scaffold, a comprehensive review of scientific and patent literature reveals a notable absence of **5-Methoxy-3-pyridinecarboxaldehyde** in the synthesis of clinically evaluated or late-stage drug candidates. While the compound is commercially available and its synthesis is well-documented, its application in the development of novel therapeutics appears to be largely unexplored by the medicinal chemistry community.

This in-depth technical guide sought to elucidate the potential applications of **5-Methoxy-3-pyridinecarboxaldehyde** in medicinal chemistry, targeting an audience of researchers, scientists, and drug development professionals. The core requirements were to present quantitative data in structured tables, provide detailed experimental protocols, and create visualizations of relevant biological pathways and workflows. However, an exhaustive search of available data has yielded no specific examples of this molecule being utilized as a key starting material or intermediate in the synthesis of bioactive compounds with reported quantitative biological data (e.g., IC₅₀, EC₅₀ values) and detailed experimental methodologies for their biological evaluation.

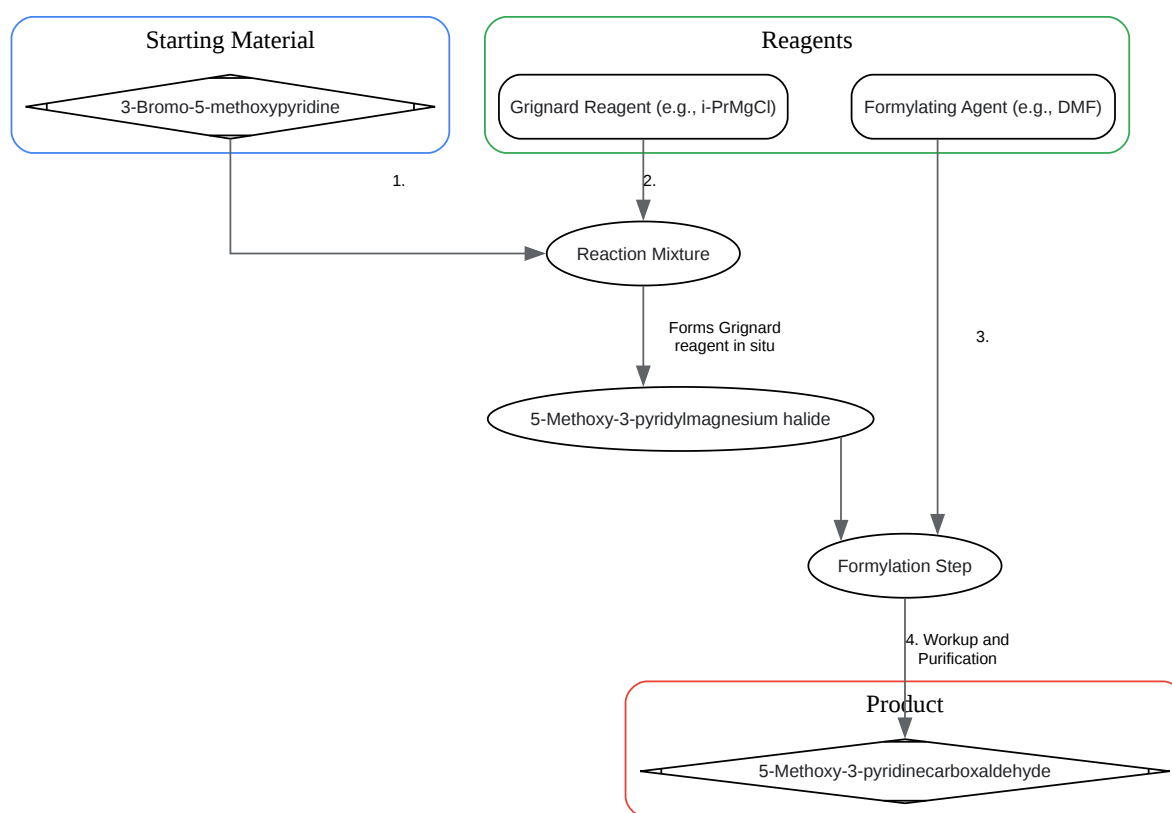
Chemical Profile and Synthesis

5-Methoxy-3-pyridinecarboxaldehyde is a pyridine derivative with the chemical formula C₇H₇NO₂ and a molecular weight of 137.14 g/mol. Its structure features a pyridine ring

substituted with a methoxy group at the 5-position and a carboxaldehyde group at the 3-position.

Several synthetic routes for **5-Methoxy-3-pyridinecarboxaldehyde** have been reported, primarily starting from 3-bromo-5-methoxypyridine. One common method involves a Grignard reaction followed by formylation.

General Synthetic Workflow:



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Caption: General workflow for the synthesis of **5-Methoxy-3-pyridinecarboxaldehyde**.

Potential, Yet Unrealized, Applications in Drug Discovery

The pyridine scaffold is a well-established privileged structure in medicinal chemistry, appearing in numerous approved drugs across various therapeutic areas. The presence of a methoxy group and a reactive aldehyde functionality on the **5-Methoxy-3-pyridinecarboxaldehyde** core suggests its potential as a versatile building block for creating diverse chemical libraries.

The aldehyde group can readily participate in a wide range of chemical transformations, including:

- Reductive amination: To introduce diverse amine-containing side chains, a common strategy for modulating solubility, basicity, and receptor interactions.
- Wittig and Horner-Wadsworth-Emmons reactions: To form carbon-carbon double bonds, enabling the synthesis of stilbene and chalcone-like structures.
- Condensation reactions: With various nucleophiles to construct heterocyclic rings, such as imidazoles, oxazoles, and pyrimidines.

The methoxy group can influence the electronic properties of the pyridine ring and can also serve as a handle for demethylation to reveal a phenol, providing another point for diversification or a key hydrogen bond donor for target engagement.

Given these chemical features, **5-Methoxy-3-pyridinecarboxaldehyde** could theoretically be employed in the synthesis of inhibitors for various enzyme classes or modulators of G-protein coupled receptors (GPCRs). For instance, pyridine-containing molecules have shown activity as kinase inhibitors, and the aldehyde could be a key anchor point for building out a molecule to occupy an ATP-binding pocket.

Conclusion

While the chemical properties of **5-Methoxy-3-pyridinecarboxaldehyde** position it as a potentially valuable tool for medicinal chemists, there is a conspicuous lack of published

research demonstrating its practical application in drug discovery projects. The absence of concrete examples in the scientific and patent literature prevents a detailed analysis of its role in generating molecules with specific biological activities, the compilation of quantitative data, and the outlining of relevant experimental protocols.

Therefore, this document serves not as a guide to the established applications of **5-Methoxy-3-pyridinecarboxaldehyde** in medicinal chemistry, but rather as a highlight of a significant gap in the exploration of this potentially useful building block. For researchers and drug discovery professionals, this represents an untapped opportunity to synthesize novel chemical entities based on this scaffold and explore their therapeutic potential. Future work in this area would be necessary to unlock any latent value this compound may hold for the development of new medicines.

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